

An In-depth Technical Guide to 2,2,2-Trifluoroethyl trichloromethanesulfonate

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Compound of Interest

Compound Name: 2,2,2-Trifluoroethyl
trichloromethanesulfonate

Cat. No.: B1293860

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Introduction

2,2,2-Trifluoroethyl trichloromethanesulfonate, identified by the CAS number 23199-56-6, is a halogenated organic compound of significant interest in synthetic chemistry. Its structure, featuring a trifluoroethyl group and a trichloromethanesulfonate ester, imparts unique reactivity, making it a potentially valuable reagent. The trifluoroethyl moiety is known to enhance the thermal stability, lipophilicity, and metabolic resistance of parent molecules, attributes that are highly sought after in the design of novel pharmaceuticals and agrochemicals. The trichloromethanesulfonate group, a derivative of sulfonic acid, is anticipated to be a good leaving group in nucleophilic substitution reactions, analogous to the widely used tosylates, mesylates, and triflates.

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and safety considerations for **2,2,2-Trifluoroethyl trichloromethanesulfonate**, with a particular focus on its boiling point.

Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research and development. The properties of **2,2,2-Trifluoroethyl trichloromethanesulfonate** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₂ Cl ₃ F ₃ O ₃ S	[1][2]
Molecular Weight	281.47 g/mol	[2]
CAS Number	23199-56-6	[1][2]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	84 - 86 °C at 20 mmHg	[2]
233 °C at 760 mmHg	[3]	
Melting Point	-70 °C	[2]
Density	1.714 g/cm ³	[2]
Refractive Index	1.4238	[4]

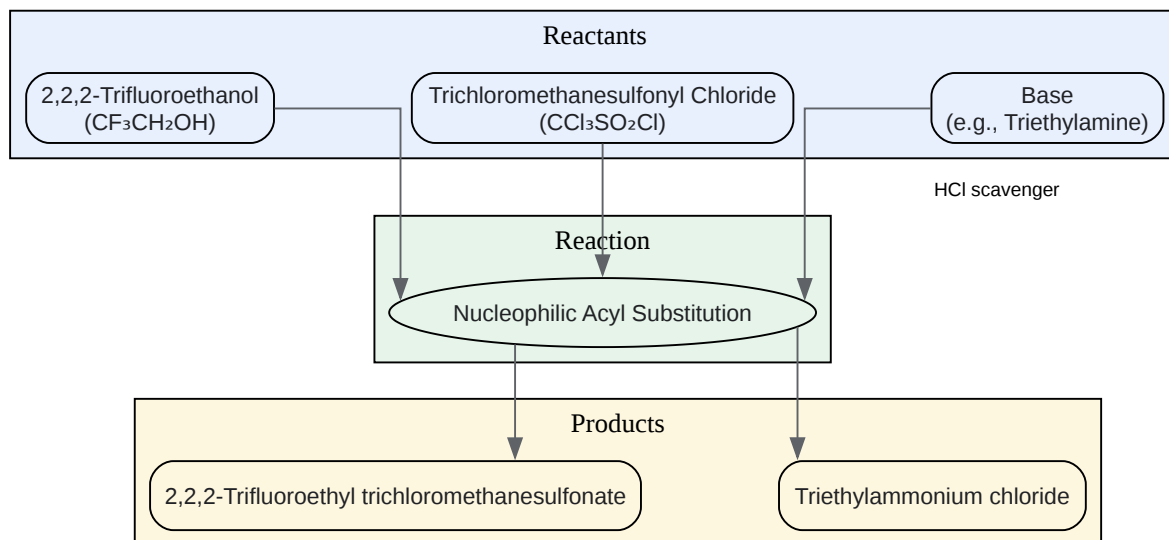
It is important to note the discrepancy in the reported boiling points. The value of 84-86 °C was measured under reduced pressure (20 mmHg), a common practice for purifying high-boiling or thermally sensitive compounds.[2] The higher value of 233 °C is reported at atmospheric pressure (760 mmHg) and is a calculated estimate.[3] The significant difference between these values underscores the importance of specifying the pressure when reporting boiling points. For practical laboratory applications involving distillation, the boiling point at reduced pressure is often more relevant.

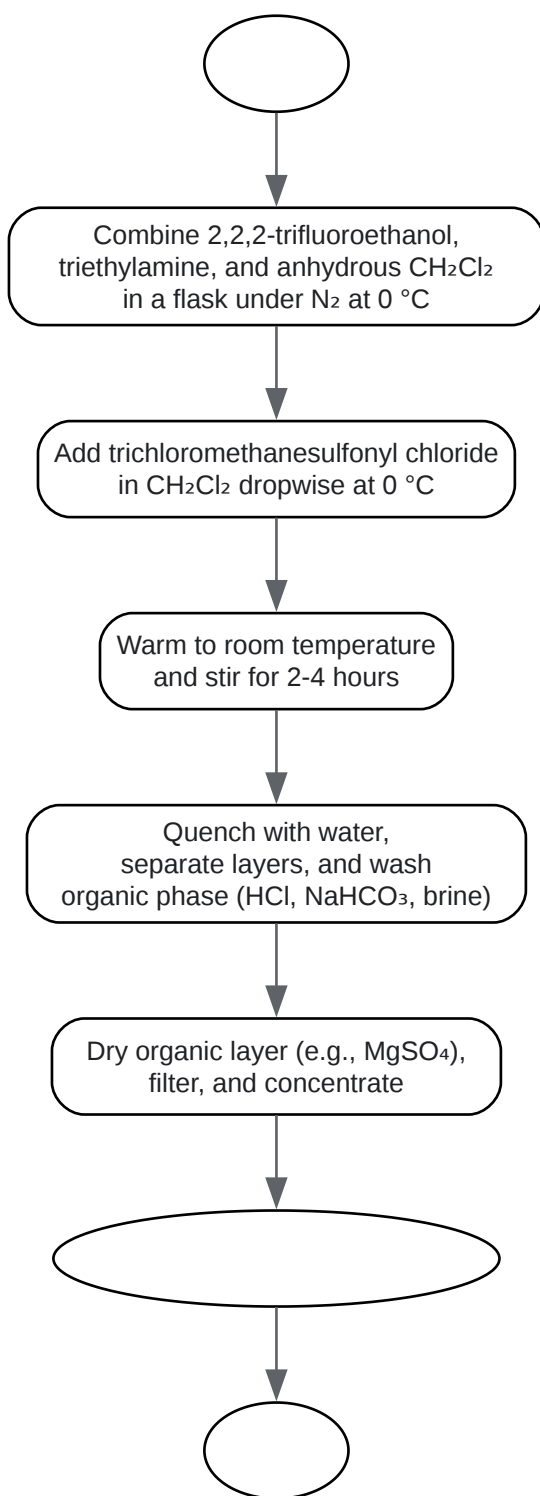
Synthesis of 2,2,2-Trifluoroethyl trichloromethanesulfonate

The synthesis of **2,2,2-Trifluoroethyl trichloromethanesulfonate** involves the esterification of 2,2,2-trifluoroethanol with trichloromethanesulfonyl chloride.[2] While a detailed, peer-reviewed experimental protocol for this specific reaction is not readily available, a robust procedure can be designed based on well-established methods for the synthesis of other sulfonate esters, such as 2,2,2-trifluoroethyl methanesulfonate.[1]

The underlying principle of this reaction is the nucleophilic attack of the hydroxyl group of 2,2,2-trifluoroethanol on the electrophilic sulfur atom of trichloromethanesulfonyl chloride. The

reaction is typically carried out in the presence of a non-nucleophilic base, such as triethylamine or pyridine, to neutralize the hydrochloric acid byproduct.





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